

# Essential Safety and Operational Guide for 4-Aminopentan-2-one

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## Compound of Interest

Compound Name: 4-Aminopentan-2-one

Cat. No.: B096834

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This guide provides critical safety, handling, and disposal information for **4-Aminopentan-2-one** (CAS No. 19010-87-8). Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

## Hazard Summary

**4-Aminopentan-2-one** is a hazardous chemical with the following properties:

- Physical State: Liquid.[\[1\]](#)
- Appearance: Colorless.[\[1\]](#)
- Odor: Rotten-egg like.[\[1\]](#)
- Hazards:
  - Highly flammable liquid and vapor.[\[1\]](#)
  - Causes severe skin burns and eye damage.[\[1\]](#)
  - Air sensitive.[\[1\]](#)

## Quantitative Safety Data

Due to the specific nature of **4-Aminopentan-2-one**, comprehensive quantitative safety data is not readily available in public databases. The following table summarizes the available information and highlights data that could not be found. It is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate information.

Parameter	Value	Source / Notes
Occupational Exposure Limits		
OSHA PEL (Permissible Exposure Limit)	Not Found	No specific PEL has been established by OSHA for 4-Aminopentan-2-one.
ACGIH TLV (Threshold Limit Value)	Not Found	No specific TLV has been established by ACGIH for 4-Aminopentan-2-one.
NIOSH REL (Recommended Exposure Limit)	Not Found	No specific REL has been established by NIOSH for 4-Aminopentan-2-one.
Glove Compatibility		
Nitrile Rubber Breakthrough Time	Not Recommended for Prolonged Contact	General guidance suggests nitrile gloves offer poor resistance to amines. Immediate replacement is required upon splash contact.
Neoprene Breakthrough Time	Data Not Available	
Butyl Rubber Breakthrough Time	Data Not Available	
Flammability		
Flash Point	Data Not Available	Classified as a highly flammable liquid. <a href="#">[1]</a>
Physical Properties		
Molecular Formula	C5H11NO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	101.15 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **4-Aminopentan-2-one**.

Protection Type	Required PPE	Rationale and Best Practices
Eye and Face	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors that can cause severe eye damage. An eyewash station must be readily accessible.
Skin	Chemical-resistant gloves (e.g., Butyl or Viton for extended contact, double-gloving with nitrile for incidental contact) and a flame-resistant lab coat.	Prevents severe skin burns. Disposable gloves should be changed immediately upon contamination. Do not wear shorts or open-toed shoes.
Respiratory	Use only in a well-ventilated area, preferably within a chemical fume hood.	If ventilation is inadequate or for emergency situations, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

## Step-by-Step Handling and Storage Protocol

- Preparation:
  - Ensure a certified chemical fume hood is operational.
  - Verify that a safety shower and eyewash station are accessible and unobstructed.
  - Assemble all necessary PPE and handling equipment (e.g., spark-proof tools, compatible containers).
  - Ground and bond all containers and receiving equipment to prevent static discharge.<sup>[4]</sup>
- Handling:

- Conduct all work with **4-Aminopentan-2-one** inside a chemical fume hood.
- Use only spark-proof and explosion-proof equipment.[4]
- Avoid inhalation of vapors and any contact with skin and eyes.[1]
- Keep the container tightly closed when not in use.
- Due to its air-sensitive nature, consider handling under an inert atmosphere (e.g., nitrogen or argon).
- Storage:
  - Store in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.[4]
  - Keep containers tightly closed and store under an inert atmosphere.[5]
  - Keep away from heat, sparks, open flames, and other ignition sources.[4][5]
  - Segregate from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[5]

## Spill Response Protocol

For any major spill, or if you are unsure, evacuate the area and contact emergency services immediately.

- Evacuate and Alert:
  - Immediately alert others in the vicinity and evacuate the area.
  - If the spill is large or poses a fire hazard, activate the fire alarm.
- Control and Contain (for minor spills by trained personnel only):
  - Don the appropriate PPE, including respiratory protection.
  - Eliminate all ignition sources.[4]

- Contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial spill kit for flammable liquids. Do not use combustible materials like sawdust.
- Prevent the spill from entering drains or waterways.[\[6\]](#)
- Clean-Up and Decontamination:
  - Carefully collect the absorbed material using non-sparking tools and place it in a designated, labeled hazardous waste container.
  - Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Reporting:
  - Report all spills to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.

## Disposal Plan

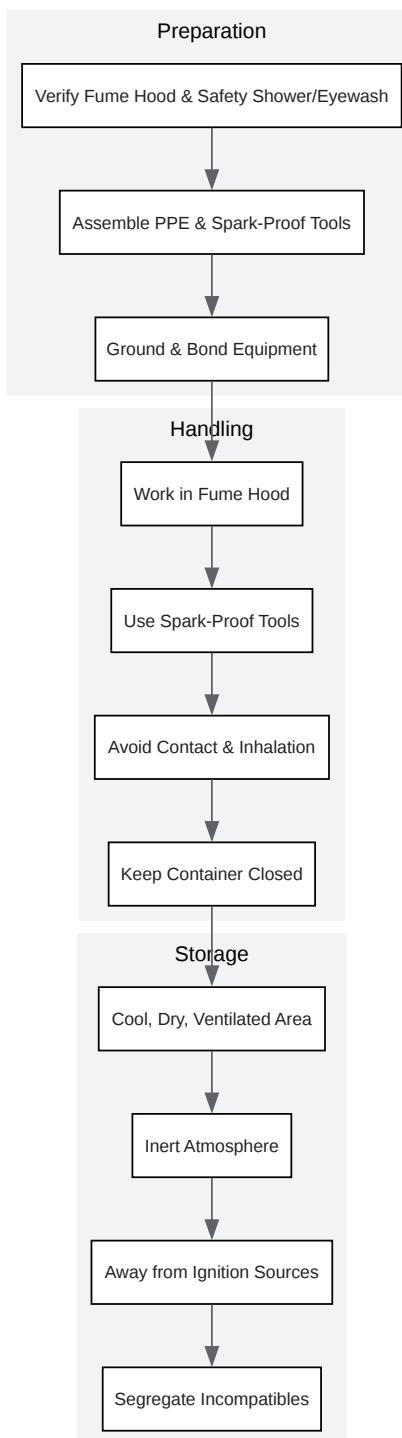
All waste containing **4-Aminopentan-2-one** is considered hazardous waste.

- Waste Collection:
  - Collect all waste (unused chemical, contaminated absorbents, and disposable PPE) in a clearly labeled, compatible, and sealed hazardous waste container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's EHS office.
- Container Labeling:
  - Label the waste container with "Hazardous Waste," the full chemical name ("**4-Aminopentan-2-one**"), and the associated hazards (Flammable, Corrosive).
- Storage of Waste:

- Store the sealed hazardous waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal:
  - Arrange for pick-up and disposal through your institution's licensed hazardous waste disposal program.<sup>[7]</sup> Do not attempt to dispose of this chemical down the drain or in regular trash.
- Empty Containers:
  - Empty containers must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. The decontaminated container can then be disposed of according to institutional guidelines, which may involve defacing the label and placing it in the appropriate recycling or trash receptacle.

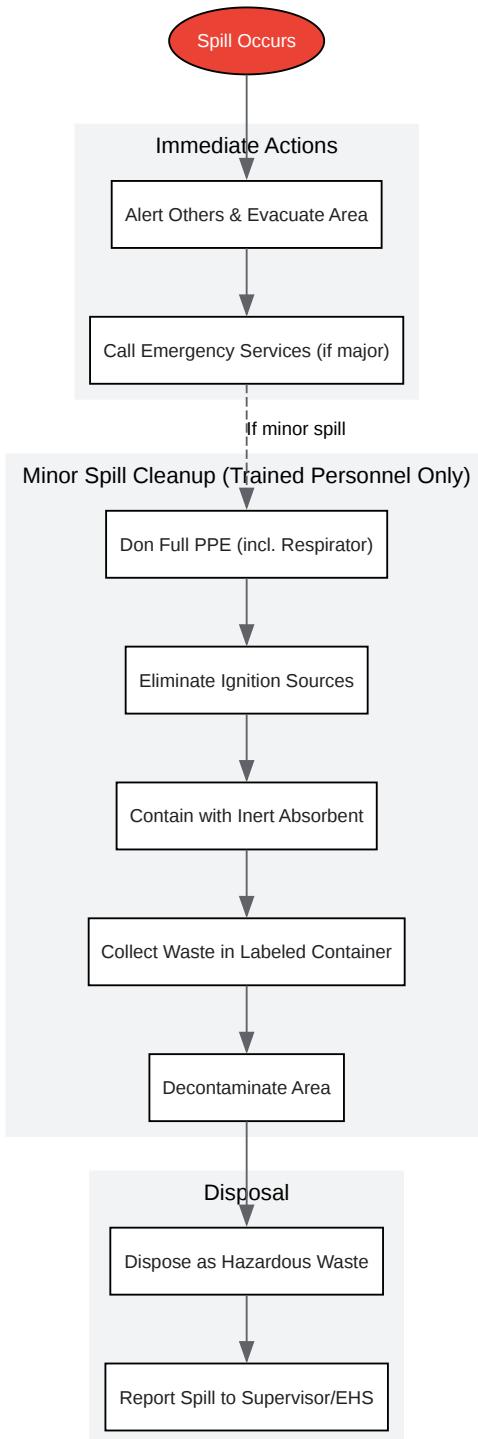
## Workflow Diagrams

## Safe Handling Workflow for 4-Aminopentan-2-one

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Caption: Workflow for the safe handling and storage of **4-Aminopentan-2-one**.

## Emergency Spill Response for 4-Aminopentan-2-one

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Caption: Emergency response workflow for a **4-Aminopentan-2-one** spill.

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